

# Literature review of pseurotin family compounds

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B1207499

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An In-depth Review of the Pseurotin Family of Fungal Metabolites

## Introduction

The pseurotins are a fascinating family of fungal secondary metabolites that have garnered significant attention from the scientific community. Characterized by a unique and complex 1-oxa-7-azaspiro[4.4]non-2-ene-4,6-dione core, these compounds are produced by various species of fungi, most notably from the genus Aspergillus.[1] First isolated in 1976, pseurotin A stands as the most well-known member of this family. Since their discovery, pseurotins have been shown to exhibit a wide spectrum of biological activities, including antifungal, antibiotic, anti-angiogenic, immunomodulatory, and anti-cancer properties.[2][3][4] Their diverse therapeutic potential and intricate chemical structures make them compelling candidates for drug discovery and development.

This technical guide provides a comprehensive literature review of the pseurotin family of compounds. It covers their biosynthesis, multifaceted biological activities, and mechanisms of action. The guide summarizes quantitative data in structured tables, details key experimental protocols, and uses visualizations to illustrate complex biological pathways and workflows, serving as a vital resource for researchers, scientists, and professionals in the field of drug development.

## **Biosynthesis of Pseurotin A**

The biosynthesis of pseurotin A is a complex process orchestrated by a dedicated gene cluster, with the hybrid polyketide synthase-nonribosomal peptide synthetase (PKS-NRPS) enzyme, PsoA, playing a central role.[5][6] The pathway begins with the PsoA-mediated formation of the







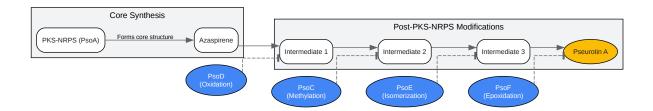
core spiro-ring structure from a precursor, azaspirene.[6][7] Following the initial synthesis, a series of post-modification enzymes tailor the molecule to produce pseurotin A and its analogues.

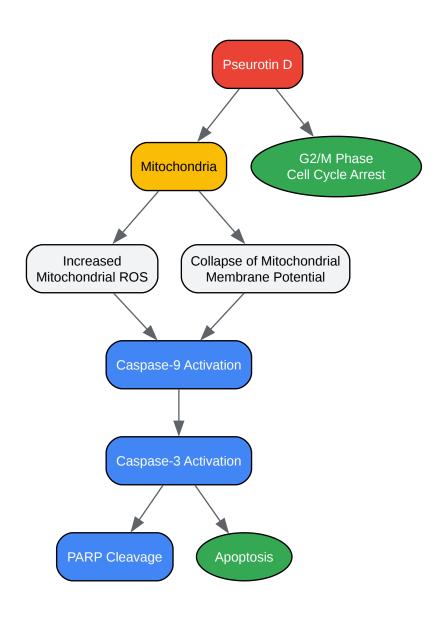
Key enzymatic steps in the post-PKS-NRPS modification include:

- PsoC: A methyltransferase that methylates the tertiary alcohol at the C8 position.[5]
- PsoD: A cytochrome P450 enzyme responsible for oxidizing the benzyl carbon.[5]
- PsoE: A glutathione S-transferase that isomerizes a carbon-carbon double bond in the side chain from the E to the Z configuration.[5]
- PsoF: A unique bifunctional enzyme with epoxidase and methyltransferase domains that epoxidizes a double bond in the tail, which is then hydrolyzed to form pseurotin A.[5][6]

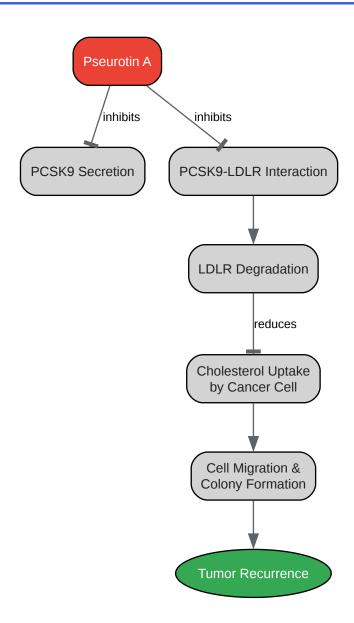
The combinatorial nature of these biosynthetic steps contributes to the structural diversity observed within the pseurotin family.[6]



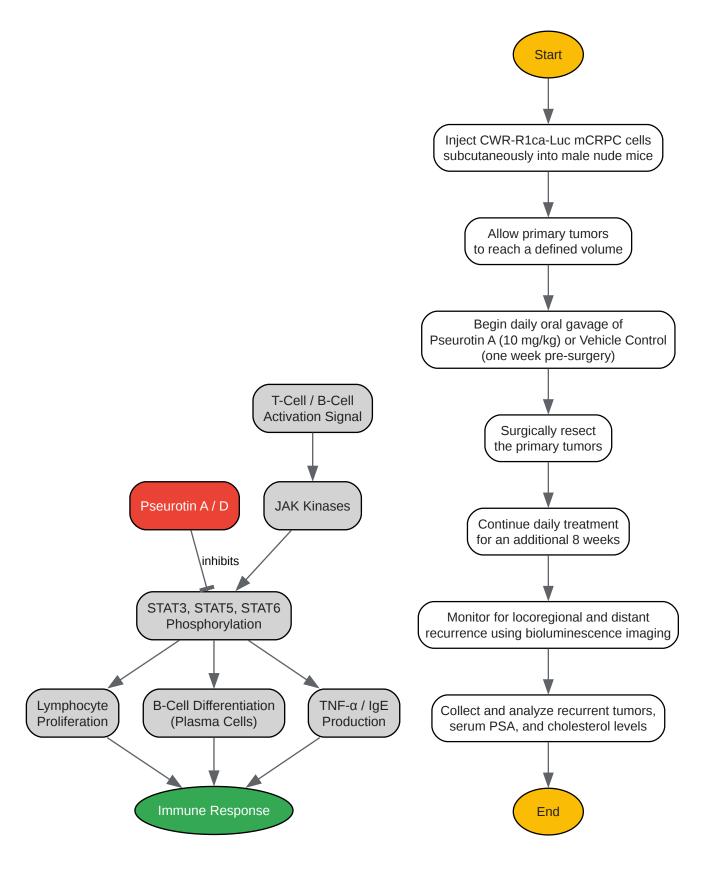












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